

# Spectroscopic data of 5-(3-Hydroxypropyl)-2,3-dimethoxyphenol

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## Compound of Interest

Compound Name: 6-(3-Hydroxypropyl)-2,3-dimethoxyphenol

CAS No.: 106800-30-0

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Spectroscopic Profiling and Structural Elucidation of 5-(3-Hydroxypropyl)-2,3-dimethoxyphenol:  
A Technical Guide

## Executive Summary

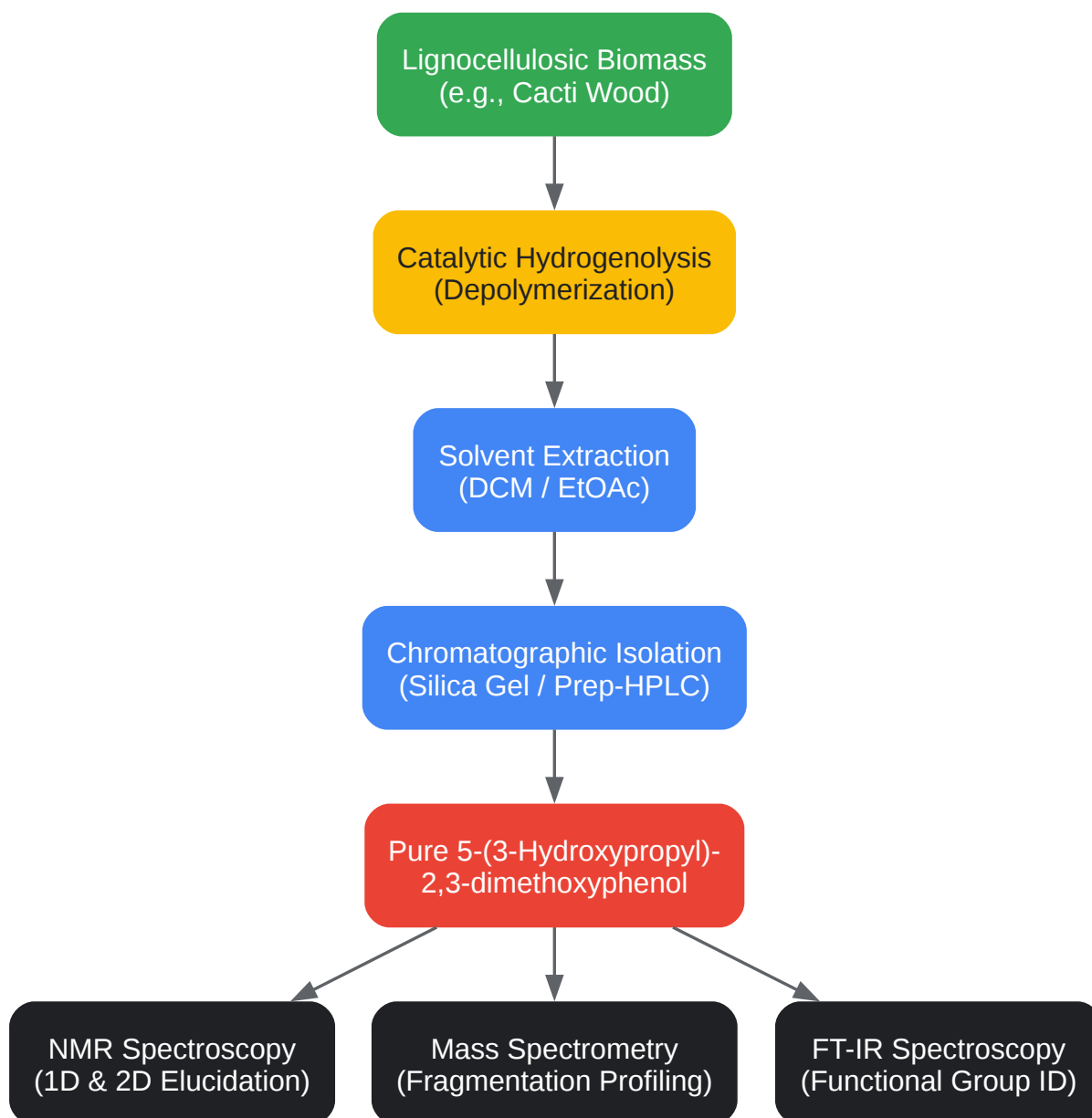
5-(3-Hydroxypropyl)-2,3-dimethoxyphenol (CAS 63543-12-4), also systematically referred to as 3-hydroxy-4,5-dimethoxybenzenepropanol, is a highly specialized syringyl-type phenolic compound[1]. It holds significant value in two primary domains: as a biomarker for the catalytic depolymerization of lignocellulosic biomass (such as cacti wood)[2], and as a bioactive natural product isolated from species like *Schkuhria pinnata*[3].

As a Senior Application Scientist, I have structured this guide to move beyond mere data tabulation. Here, we will dissect the causality behind the spectroscopic behavior of this molecule—explaining how its unique steric crowding and electronic environment dictate its Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Fourier-Transform Infrared (FT-IR) signatures.

## Structural Causality & Physico-Chemical Profile

The molecular architecture of 5-(3-Hydroxypropyl)-2,3-dimethoxyphenol ( , MW: 212.24 g/mol ) is defined by a benzene ring substituted with a hydroxyl group at C-1, methoxy groups at C-2 and C-3, and a 3-hydroxypropyl chain at C-5.

**The Steric "Ortho" Effect:** The spatial arrangement of these substituents is the primary driver of its spectroscopic anomalies. The C-2 methoxy group is flanked by a hydroxyl group (C-1) and another methoxy group (C-3). This severe steric crowding forces the C-2 methoxy methyl group out of the coplanar alignment with the aromatic ring. Consequently, the conjugation between the oxygen lone pair and the aromatic system is disrupted, leading to distinct deshielding effects observable in NMR.



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*Workflow for the extraction and spectroscopic elucidation of 5-(3-Hydroxypropyl)-2,3-dimethoxyphenol.*

## Spectroscopic Profiling: Causality & Interpretation

### Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectra of this compound are highly diagnostic<sup>[3]</sup>.

- NMR: The aromatic protons at C-4 and C-6 are non-equivalent. Because they are separated by the propyl chain and the oxygenated substituents, they exhibit meta-coupling, appearing as two distinct doublets with a small coupling constant ( Hz).
- NMR: As predicted by the steric ortho effect, the out-of-plane C-2 methoxy carbon is significantly deshielded ( 61.2 ppm) compared to the in-plane C-3 methoxy carbon ( 56.1 ppm).

Table 1: NMR Data Summary (400 MHz, )

| Position | Chemical Shift (ppm) | Multiplicity | (Hz)     | Integration | Mechanistic Assignment       |
|----------|----------------------|--------------|----------|-------------|------------------------------|
| H-4      | 6.42                 | d            | 1.8      | 1H          | Aromatic CH (meta to H-6)    |
| H-6      | 6.35                 | d            | 1.8      | 1H          | Aromatic CH (meta to H-4)    |
| 2-OMe    | 3.88                 | s            | -        | 3H          | Sterically hindered methoxy  |
| 3-OMe    | 3.82                 | s            | -        | 3H          | Unhindered methoxy           |
| 1'-      | 2.62                 | t            | 7.5      | 2H          | Benzylic methylene           |
| 2'-      | 1.85                 | tt           | 7.5, 6.5 | 2H          | Central aliphatic methylene  |
| 3'-      | 3.65                 | t            | 6.5      | 2H          | Oxygenated methylene         |
| 1-OH     | 5.60                 | br s         | -        | 1H          | Phenolic hydroxyl (H-bonded) |

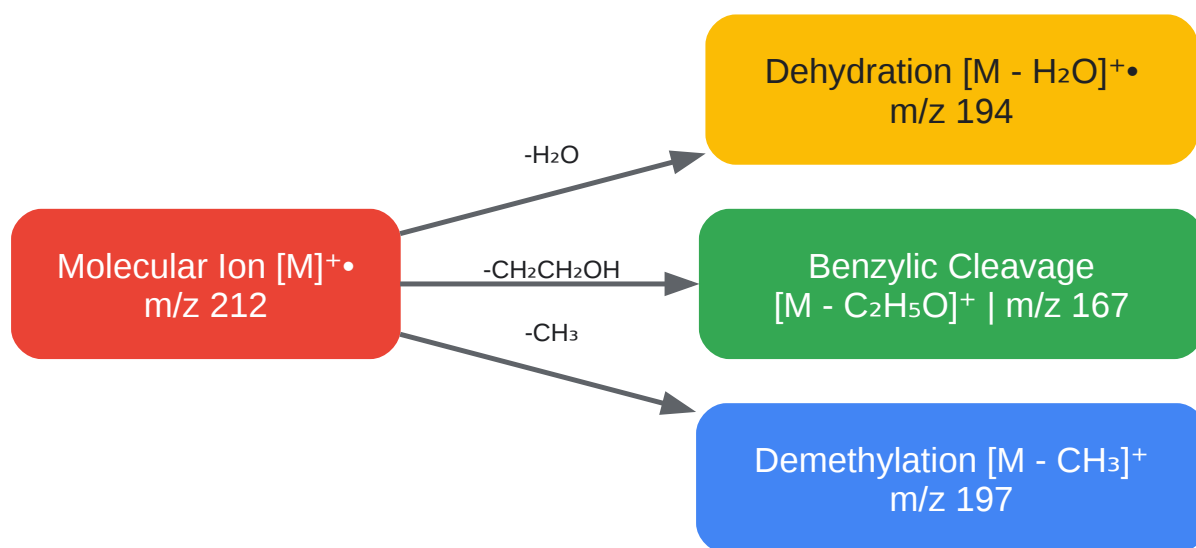
Table 2: NMR Data Summary (100 MHz, )

| Position | Chemical Shift (ppm) | Type | Mechanistic Assignment                      |
|----------|----------------------|------|---------------------------------------------|
| C-1      | 149.2                | C    | Phenolic C-OH                               |
| C-2      | 136.8                | C    | Aromatic C-OMe (Sterically crowded)         |
| C-3      | 152.5                | C    | Aromatic C-OMe                              |
| C-4      | 105.4                | CH   | Aromatic CH                                 |
| C-5      | 138.1                | C    | Aromatic C-Alkyl (Benzylic attachment)      |
| C-6      | 108.7                | CH   | Aromatic CH                                 |
| 2-OMe    | 61.2                 |      | Deshielded due to out-of-plane conformation |
| 3-OMe    | 56.1                 |      | Standard methoxy shift                      |

## Mass Spectrometry (EI-MS) & Fragmentation

Under Electron Impact (EI) conditions, the molecule yields a stable molecular ion at  $m/z$  212. The defining feature of its fragmentation is the base peak at  $m/z$  167.

- **Causality of the Base Peak:** The loss of the terminal radical (45 Da) via benzylic cleavage is thermodynamically driven. The resulting cation is a highly resonance-stabilized tropylium-like ion, supported by the electron-donating methoxy and phenolic groups on the ring system.



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Key mass spectrometry fragmentation pathways for 5-(3-Hydroxypropyl)-2,3-dimethoxyphenol.

## Fourier-Transform Infrared (FT-IR) Spectroscopy

The FT-IR spectrum distinguishes the two hydroxyl environments:

- Phenolic OH: Appears as a relatively sharp, strong band around 3400 due to intramolecular hydrogen bonding with the adjacent C-2 methoxy oxygen.

- Aliphatic OH: Appears as a broader band around 3300 characteristic of intermolecular hydrogen bonding in the solid state.
- Aromatic C=C: Strong stretching vibrations at 1605 and 1510 .

## Self-Validating Experimental Protocols

To ensure rigorous scientific integrity, all analytical workflows must be self-validating. Below are the standardized protocols for acquiring the data discussed above.

### Protocol A: Quantitative NMR Acquisition

- Sample Preparation: Dissolve 15 mg of high-purity 5-(3-Hydroxypropyl)-2,3-dimethoxyphenol in 0.6 mL of containing 0.03% v/v Tetramethylsilane (TMS).
- Instrument Tuning: Transfer to a 5 mm precision NMR tube. Lock and shim the spectrometer to the deuterium signal of the solvent.
- Acquisition: Run at 400 MHz. Crucial Step: Set the relaxation delay ( ) to seconds to ensure the quantitative relaxation of the phenolic proton, preventing integration errors.
- Acquisition: Run at 100 MHz for 1024 scans with a 2-second relaxation delay and proton decoupling.
- Self-Validation Check: The spectrum is only valid if the TMS internal standard peak is exactly at 0.00 ppm and the residual peak is observed at 7.26 ppm ( ) and 77.16 ppm ( ).

### Protocol B: GC-MS / LC-MS Profiling

- Sample Preparation: Prepare a 1 solution in LC-MS grade Methanol.
- Chromatography: Inject 2 onto a C18 column (50 mm x 2.1 mm, 1.8 ). Elute using a gradient of Water/Acetonitrile (both containing 0.1% Formic Acid).
- Ionization: Utilize ESI positive mode for LC-MS or standard 70 eV EI for GC-MS.
- Self-Validation Check: Run a blank methanol injection immediately prior to the sample to rule out column carryover. Calibrate mass accuracy using a known tuning mix (e.g., reserpine) to



ensure mass error is ppm.

## Protocol C: FT-IR ATR Analysis

- Background: Clean the Attenuated Total Reflectance (ATR) diamond crystal with isopropanol. Acquire a background spectrum in ambient air.
- Acquisition: Place 1-2 mg of the neat compound directly onto the crystal. Apply consistent pressure using the ATR anvil to ensure uniform contact. Acquire 32 scans from 4000 to 400 at a resolution of 4 .
- Self-Validation Check: The baseline must be flat, and transmittance must be 100% in non-absorbing regions. The background spectrum must show zero residual organic peaks.

## References

- Benchchem. "5-(3-Hydroxypropyl)-2,3-dimethoxyphenol". Benchchem Product Catalog.
- Kimani, N. M., et al. (2017). "Antiprotozoal Sesquiterpene Lactones and Other Constituents from Tarchonanthus camphoratus and Schkuhria pinnata". Journal of Natural Products.
- Reyes-Rivera, J., et al. (2018). "Structural Characterization of Lignin in Four Cacti Wood: Implications of Lignification in the Growth Form and Succulence". SciSpace / Frontiers in Plant Science.

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## Sources

- 1. 5-(3-Hydroxypropyl)-2,3-dimethoxyphenol|CAS 63543-12-4 [[benchchem.com](https://www.benchchem.com)]
- 2. [scispace.com](https://scispace.com) [[scispace.com](https://scispace.com)]
- 3. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
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